

Synthesis of 1,4-Benzoxazin-3-one Derivatives: An Application Note and Protocol

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Compound of Interest

Compound Name: 6-amino-5,7,8-trimethyl-2H-1,4-benzoxazin-3(4H)-one

CAS No.: 924845-80-7

Cat. No.: B1285135

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For: Researchers, scientists, and drug development professionals.

Introduction: The Significance of the 1,4-Benzoxazin-3-one Scaffold

The 1,4-benzoxazin-3-one core is a privileged heterocyclic scaffold that has garnered significant attention in medicinal chemistry and drug discovery.^{[1][2]} Naturally occurring in plants like maize and wheat, these compounds and their synthetic derivatives exhibit a wide spectrum of biological activities, including antibacterial, antifungal, anticancer, and anticonvulsant properties.^{[2][3]} Their structural resemblance to endogenous molecules allows them to interact with various biological targets, making them attractive starting points for the development of novel therapeutic agents. This guide provides a detailed experimental protocol for the synthesis of the parent 2H-benzo[b][2][4]oxazin-3(4H)-one, a foundational building block for creating a diverse library of derivatives.

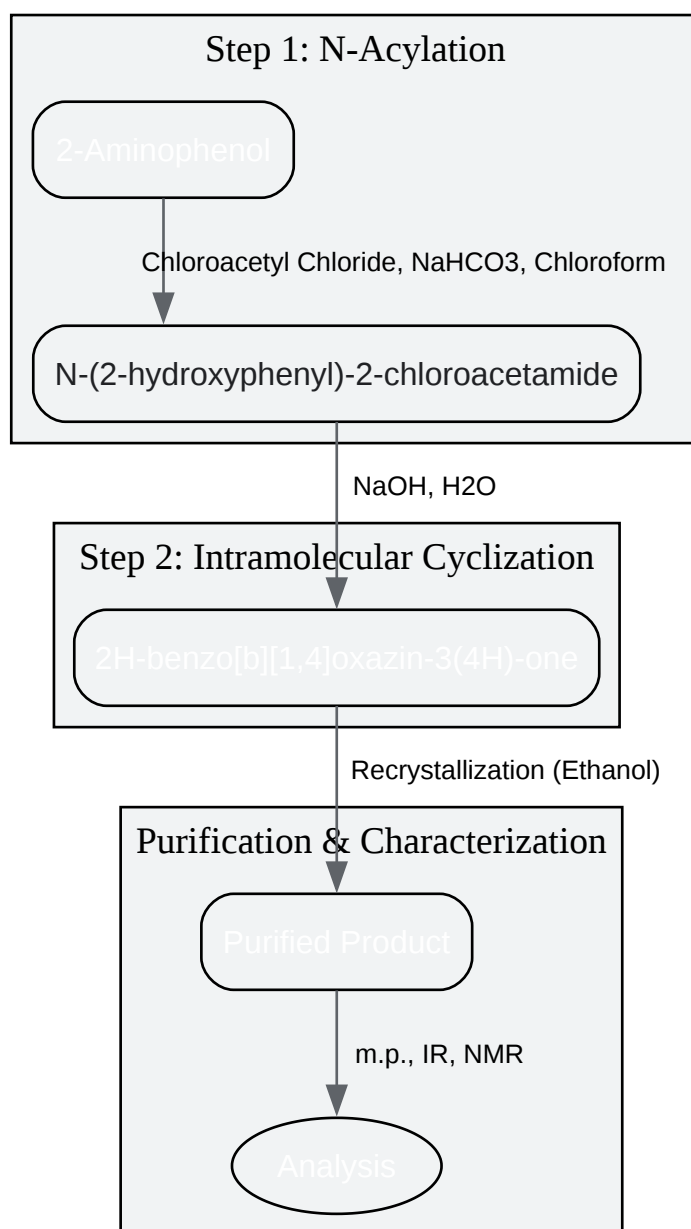
Strategic Approach to Synthesis: A Two-Step Protocol

The most common and efficient route to the 1,4-benzoxazin-3-one core involves a two-step process commencing with the readily available 2-aminophenol. The strategy hinges on two key transformations:

- **N-Acylation:** The selective acylation of the amino group of 2-aminophenol with a haloacetyl halide, typically chloroacetyl chloride.
- **Intramolecular Cyclization:** A base-mediated intramolecular nucleophilic substitution, where the phenoxide ion attacks the electrophilic carbon bearing the halogen, leading to the formation of the six-membered heterocyclic ring.^[5]

This approach is favored for its high yields, operational simplicity, and the use of commercially available starting materials.

Visualizing the Synthesis Workflow



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Caption: Overall workflow for the synthesis of 2H-benzo[b][2,4]oxazin-3(4H)-one.

Detailed Experimental Protocol

This protocol outlines the synthesis of the parent 2H-benzo[b][2,4]oxazin-3(4H)-one.

Materials and Reagents

Reagent	Molar Mass (g/mol)	Quantity	Moles (mmol)
2-Aminophenol	109.13	10.0 g	91.6
Chloroacetyl Chloride	112.94	8.1 mL (10.3 g)	91.6
Sodium Bicarbonate	84.01	15.4 g	183.2
Chloroform	119.38	200 mL	-
Sodium Hydroxide	40.00	7.3 g	183.2
Deionized Water	18.02	250 mL	-
Ethanol (for recrystallization)	46.07	As needed	-

Step-by-Step Procedure

Step 1: Synthesis of N-(2-hydroxyphenyl)-2-chloroacetamide

- To a 500 mL round-bottom flask equipped with a magnetic stirrer, add 2-aminophenol (10.0 g, 91.6 mmol) and sodium bicarbonate (15.4 g, 183.2 mmol).
- Add 200 mL of chloroform to the flask. Stir the suspension at room temperature.
- Slowly add chloroacetyl chloride (8.1 mL, 91.6 mmol) dropwise to the stirred suspension over a period of 30 minutes. Caution: The reaction is exothermic, and gas evolution (CO₂) will occur. Ensure the addition is slow to control the reaction rate.
- After the addition is complete, continue stirring the mixture at room temperature for 2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the 2-aminophenol spot is no longer visible.
- The solid product, N-(2-hydroxyphenyl)-2-chloroacetamide, will precipitate out of the solution. Collect the solid by vacuum filtration and wash it with a small amount of cold chloroform.

Step 2: Synthesis of 2H-benzo[b][2][4]oxazin-3(4H)-one

- Prepare a solution of sodium hydroxide (7.3 g, 183.2 mmol) in 250 mL of deionized water in a 500 mL beaker.
- While stirring, add the filtered N-(2-hydroxyphenyl)-2-chloroacetamide from Step 1 to the sodium hydroxide solution.
- Heat the mixture with stirring to 80-90 °C for 1 hour.
- Cool the reaction mixture in an ice bath. The crude 2H-benzo[b][2][4]oxazin-3(4H)-one will precipitate.
- Collect the crude product by vacuum filtration and wash the solid with plenty of cold deionized water until the filtrate is neutral (pH ~7).
- Dry the crude product in a desiccator or a vacuum oven at 60 °C.

Purification

The crude product can be purified by recrystallization from ethanol to yield a white to off-white crystalline solid.^[6]

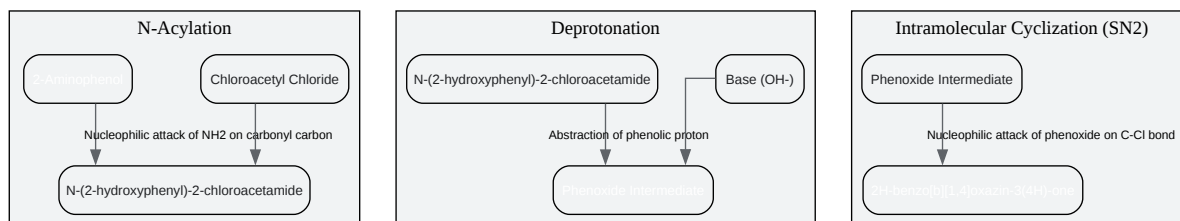
Characterization of 2H-benzo[b][2][4]oxazin-3(4H)-one

- Melting Point: 173-175 °C^[7]
- Appearance: White to off-white crystalline solid.
- Infrared (IR) Spectroscopy (KBr, cm⁻¹):
 - ~3200 (N-H stretch)
 - ~1680 (C=O, amide carbonyl stretch)
 - ~1240 (C-O, ether stretch)
- ¹H NMR Spectroscopy (DMSO-d₆, 400 MHz), δ (ppm):

- 10.67 (s, 1H, -NH)
- 7.48 (d, 1H, Ar-H)
- 7.35-7.25 (m, 3H, Ar-H)
- 4.57 (s, 2H, -O-CH₂-)
- ¹³C NMR Spectroscopy (DMSO-d₆, 100 MHz), δ (ppm):
 - 165.0 (C=O)
 - 146.6 (Ar-C)
 - 136.0 (Ar-C)
 - 124.8 (Ar-C)
 - 123.6 (Ar-C)
 - 116.0 (Ar-C)
 - 114.9 (Ar-C)
 - 67.2 (-O-CH₂-)

Mechanistic Insights

The synthesis proceeds through a well-established mechanism.



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Caption: Reaction mechanism for the synthesis of 2H-benzo[b][2,4]oxazin-3(4H)-one.

The reaction is initiated by the nucleophilic attack of the amino group of 2-aminophenol on the electrophilic carbonyl carbon of chloroacetyl chloride. In the second step, the addition of a base, such as sodium hydroxide, deprotonates the phenolic hydroxyl group to form a phenoxide ion. This is followed by an intramolecular $\text{S}_{\text{N}}2$ reaction, where the nucleophilic phenoxide attacks the carbon atom bonded to the chlorine, displacing the chloride ion and forming the final six-membered ring of the 1,4-benzoxazin-3-one. This intramolecular cyclization is a type of Smiles rearrangement.[5]

Safety Precautions

- **2-Aminophenol:** Harmful if swallowed or inhaled. Suspected of causing genetic defects. Handle in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Chloroacetyl Chloride:** Corrosive and a lachrymator. Causes severe skin burns and eye damage. Reacts violently with water. Handle only in a chemical fume hood with appropriate PPE.
- **Sodium Hydroxide:** Corrosive. Causes severe skin burns and eye damage. Handle with care and wear appropriate PPE.

- Chloroform: Harmful if swallowed and suspected of causing cancer. Use in a well-ventilated fume hood.

Always consult the Safety Data Sheet (SDS) for each reagent before starting any experimental work.

Troubleshooting

Issue	Possible Cause	Solution
Low yield of N-acylated intermediate	Incomplete reaction.	Ensure dropwise addition of chloroacetyl chloride to control exotherm. Increase reaction time and monitor by TLC.
Formation of O-acylated side product	Reaction conditions favoring O-acylation.	The use of a bicarbonate base in a non-polar solvent generally favors N-acylation.
Incomplete cyclization	Insufficient base or heating.	Ensure the correct stoichiometry of sodium hydroxide is used. Increase reaction time or temperature slightly.
Product is oily or discolored	Impurities present.	Purify by recrystallization from ethanol. If highly colored, a charcoal treatment during recrystallization may be beneficial.

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